

8-Chloro-6-hydroxyoctanoic acid ethyl ester proper disposal procedures

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Compound of Interest

Compound Name:	8-Chloro-6-hydroxyoctanoic acid ethyl ester
CAS No.:	1070-65-1
Cat. No.:	B092878

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Operational Guide: Proper Disposal of **8-Chloro-6-hydroxyoctanoic acid ethyl ester**

Executive Summary & Chemical Intelligence

The Core Directive: **8-Chloro-6-hydroxyoctanoic acid ethyl ester** is a halogenated organic intermediate, commonly utilized in the synthesis of Thioctic Acid (Alpha-Lipoic Acid).[1] Unlike standard organic solvents, the presence of the chlorine atom at the C8 position mandates strict segregation from non-halogenated waste streams.

Operational Risk: Misclassification of this compound as general "organic waste" risks damaging standard incineration infrastructure (via HCl formation) and violating EPA restrictions on halogen content in fuel blending programs.

Chemical Profile

Parameter	Specification	Operational Implication
Chemical Name	Ethyl 8-chloro-6-hydroxyoctanoate	Primary Identifier
CAS Number	1070-65-1	Use for waste tagging/manifests
Molecular Formula	C ₁₀ H ₁₉ ClO ₃	Halogenated (Chlorine content)
Molecular Weight	222.71 g/mol	N/A
Flash Point	~107.5°C (Closed Cup)	Combustible (Class IIIB); not highly flammable but burns.[1] [2]
Solubility	Low in water; Soluble in organics	Do not attempt aqueous dilution for disposal.[1]
Key Hazards	Skin/Eye Irritant; Aquatic Toxicity	Requires PPE; Zero-discharge to sewer.[1]

Critical Risk Assessment (The "Why")

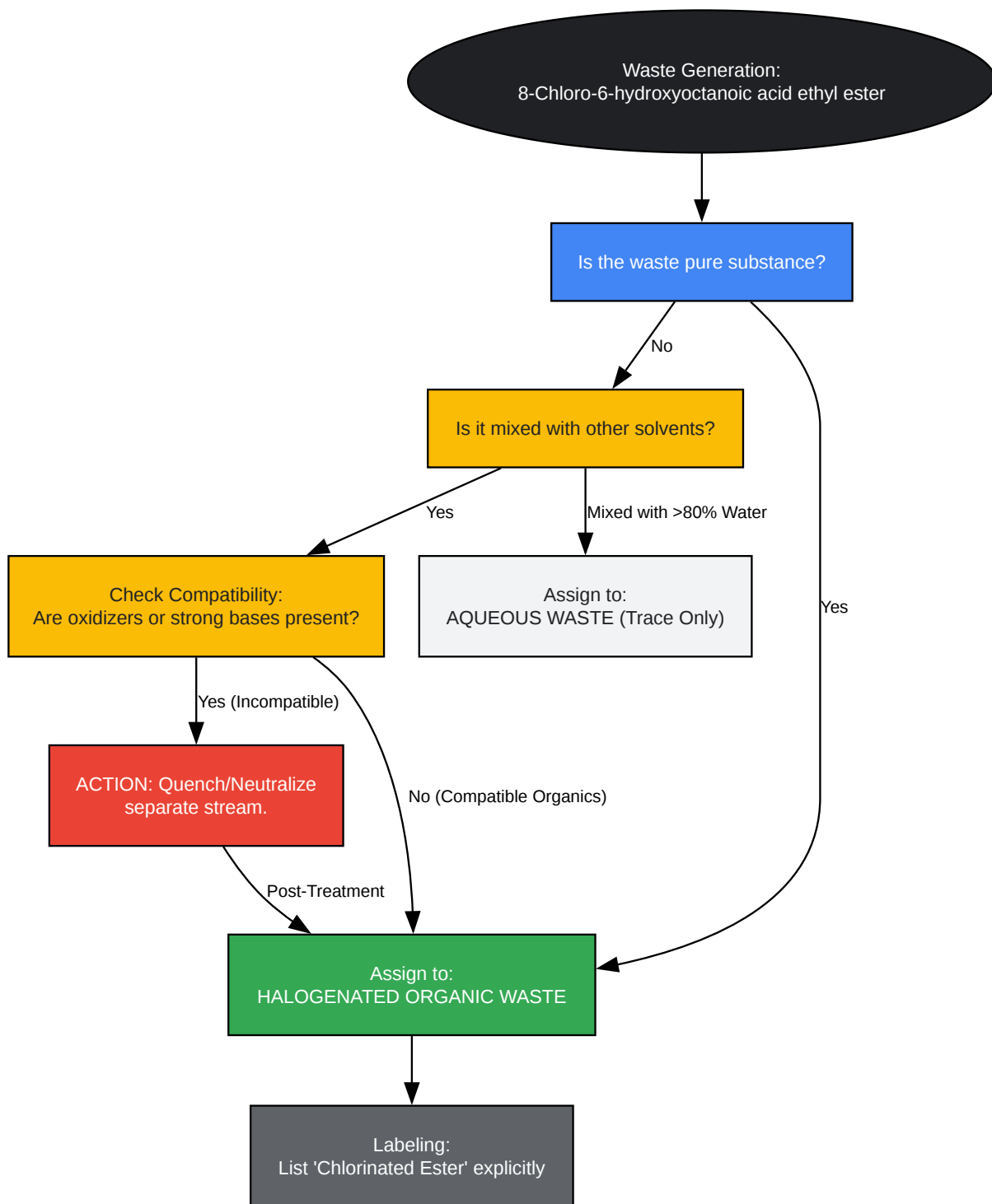
As researchers, we must understand the causality behind disposal protocols to ensure compliance.

- The Halogen Factor (Incineration Physics):
 - Mechanism: When burned, the chlorine atom in this ester converts to Hydrogen Chloride (HCl) gas.
 - Consequence: Standard incinerators designed for non-halogenated waste (hydrocarbons) often lack the wet scrubbers necessary to neutralize acidic HCl fumes. This causes rapid corrosion of the combustion chamber and release of acid rain precursors.
 - Protocol: You must label this as "Halogenated Waste." This routes the waste to specialized high-temperature incinerators equipped with acid gas scrubbing systems.

- Hydrolysis & Reactivity:
 - Mechanism: As an ethyl ester, this compound is susceptible to hydrolysis in the presence of strong bases or acids, potentially releasing ethanol and the parent chloro-hydroxy acid.
 - Consequence: Uncontrolled hydrolysis in a waste drum can generate heat (exothermic) and pressure.
 - Protocol: Ensure the waste stream pH is neutral (pH 6–8). Never commingle with strong caustic waste (e.g., Sodium Hydroxide).

Waste Stream Decision Matrix

Visualizing the decision logic prevents segregation errors at the bench.



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Figure 1: Decision matrix for segregating halogenated ester waste. Note the critical check for compatibility with oxidizers/bases.

Step-by-Step Disposal Protocol

This protocol is a self-validating system. Each step includes a verification check.

Phase 1: Pre-Disposal Stabilization

- Objective: Ensure chemical stability prior to containerization.
- Action: If the ester is a byproduct of a reaction involving strong bases (e.g., NaOH) or oxidizers, verify the pH of the mixture.
- Validation: Use a pH strip. If pH > 10 or < 4, neutralize to pH 6–8 to prevent degradation/heat generation in the storage drum.

Phase 2: Container Selection

- Material: High-Density Polyethylene (HDPE) or Amber Glass.
 - Avoid: Metal containers (unless lined), as potential hydrolysis-derived acids can corrode metal over time.
- Headspace: Leave at least 10% headspace to allow for thermal expansion.

Phase 3: Labeling & Documentation

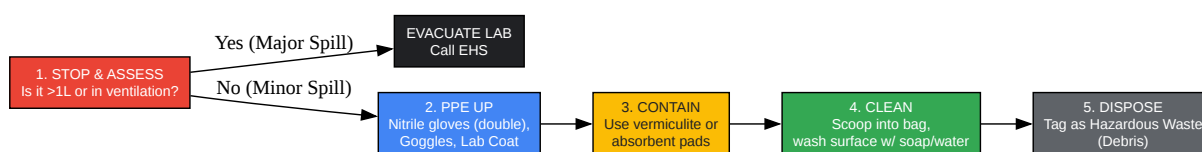
- Standard Tag: "Hazardous Waste - Halogenated Organic."
- Constituent Listing: You must list the full chemical name. Do not use abbreviations like "Intermediate A."
 - Write: "Ethyl 8-chloro-6-hydroxyoctanoate" or "Chlorinated Octanoate Ester."[\[1\]](#)
- Hazard Checkboxes: Mark "Toxic" and "Irritant."

Phase 4: Accumulation & Hand-off

- Storage: Store in a Satellite Accumulation Area (SAA) inside secondary containment (tray).
- Timeline: Dispose of within 6 months of generation date, or immediately if the container is full.

Emergency Protocols: Spill Management

In the event of a benchtop spill (>100mL), execute the SWIMS protocol immediately.



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Figure 2: SWIMS (Stop, Warn, Isolate, Minimize, Stand by) adapted workflow for halogenated ester spills.

Specific Decontamination: Because this is an ester, simple water rinsing is ineffective due to low solubility.

- Absorb: Use vermiculite or clay-based absorbents.
- Wash: Clean the surface with a dilute surfactant solution (soapy water) or a low-volatility solvent like ethanol (if compatible with the surface) to solubilize the residue.
- Waste: All absorbent materials must be bagged and tagged as "Solid Hazardous Waste (Contaminated with Halogenated Organics)."

References

- National Center for Biotechnology Information. PubChem Compound Summary for CID 12389146 (Ethyl 8-chloro-6-hydroxyoctanoate).[1] Retrieved from [[Link](#)1]

- U.S. Environmental Protection Agency (EPA). Hazardous Waste Listings: Solvents (F-Codes) and Halogenated Organic Compounds. 40 CFR Part 261.[3] Retrieved from [[Link](#)1]
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Sources

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- [2. Waste Code \[rcrainfo.epa.gov\]](#)
- [3. spectrumchemical.com \[spectrumchemical.com\]](#)
- To cite this document: BenchChem. [8-Chloro-6-hydroxyoctanoic acid ethyl ester proper disposal procedures]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b092878/docs#8-chloro-6-hydroxyoctanoic-acid-ethyl-ester-proper-disposal-procedures>]

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